# Solubility Profile & Application Guide: N,N-Diethyldodecan-1-amine

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *1-Dodecanamine, N,N-diethyl-* |
| *CAS No.:* | *4271-27-6* |
| *Cat. No.:* | *B12801852* |

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## Executive Summary

N,N-Diethyldodecan-1-amine (CAS: 4271-27-6), often referred to as N,N-diethyldodecylamine, is a tertiary aliphatic amine characterized by a long hydrophobic dodecyl (C12) tail and a polar, basic diethylamino head group.[1] Unlike its more common dimethyl analogue (N,N-dimethyldodecylamine, CAS 112-18-5), the diethyl variant exhibits enhanced lipophilicity due to the additional carbon atoms on the nitrogen substituents.

This guide details the solubility thermodynamics, solvent compatibility, and critical applications of N,N-diethyldodecan-1-amine. Its primary utility lies in hydrometallurgy (as a liquid anion exchanger for metal extraction) and organic synthesis (as a phase transfer catalyst or surfactant intermediate). Understanding its solubility behavior—specifically its pH-dependent switching from water-insoluble oil to water-soluble salt—is essential for optimizing extraction efficiency and phase separation protocols.

## Physicochemical Identity & Properties[2][3][4][5]

The molecule's amphiphilic structure dictates its solubility. The C12 chain dominates the physical properties, rendering the neutral molecule immiscible with water but highly miscible

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with low-polarity organic solvents.

| Property | Value / Description |
|---|---|
| Chemical Name | N,N-Diethyldodecan-1-amine |
| CAS Number | 4271-27-6 |
| Molecular Formula | $C_{16}H_{35}N$ |
| Molecular Weight | 241.46 g/mol |
| Physical State | Clear, colorless to pale yellow liquid |
| Density | < 1.0 g/mL (Floats on water) |
| LogP (Predicted) | ~6.5 – 7.2 (Highly Lipophilic) |
| pKa (Conjugate Acid) | ~10.5 (Typical for tertiary amines) |
| Solubility in Water | Negligible (< 10 mg/L at neutral pH) |

# Solubility Mechanics

## The "Like Dissolves Like" Principle

N,N-diethyldodecan-1-amine is a non-polar to moderately polar solute.

- Lipophilic Tail (C12): Drives solubility in aliphatic and aromatic hydrocarbons (hexane, toluene, kerosene).
- Tertiary Amine Head: Provides limited polarity but significant basicity. It allows hydrogen bonding with protic solvents (alcohols) but is insufficient to solubilize the long chain in neutral water.

## pH-Dependent Solubility Switching

The most critical solubility feature for researchers is the pH switch.

- High pH (> 11): The molecule exists as a free base (neutral). It partitions almost exclusively into the organic phase.

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- Low pH (< 5): The nitrogen protonates to form a quaternary ammonium cation (

  ).

  - Reaction:

  - Unlike short-chain amines, the salt of N,N-diethyldodecan-1-amine often remains in the organic phase (or forms a third phase) if the organic solvent is polar enough (e.g., octanol), or it precipitates if the solvent is non-polar (e.g., hexane). In hydrometallurgy, the salt form acts as the anion exchanger.

## Solvent Compatibility Matrix

The following table categorizes solvent compatibility for the neutral free base form at 25°C.

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| Solvent Class | Representative Solvents | Solubility Status | Mechanistic Insight |
|---|---|---|---|
| Aliphatic Hydrocarbons | Hexane, Heptane, Kerosene | High (Miscible) | Van der Waals forces between alkyl chains dominate. Ideal for diluents in extraction. |
| Aromatic Hydrocarbons | Toluene, Xylene, Benzene | High (Miscible) | -interactions complement dispersion forces. excellent solvation of the amine. |
| Chlorinated Solvents | Dichloromethane (DCM), Chloroform | High (Miscible) | High solvency power; Chloroform can act as a weak H-bond donor to the amine nitrogen. |
| Polar Protic (Alcohols) | Methanol, Ethanol, Isopropanol | High (Miscible) | Amine accepts H-bonds from alcohol -OH. Solubility decreases as alcohol chain length decreases (e.g., less soluble in water than methanol). |
| Polar Aprotic | Acetone, Ethyl Acetate, DMSO | High | Dipole-dipole interactions stabilize the amine head group. |
| Aqueous (Neutral) | Water (pH 7) | Insoluble | Hydrophobic effect of C12 chain overrides polar head group hydration. |
| Aqueous (Acidic) | 1M HCl, 1M $H_2SO_4$ | Soluble (Reactive) | Forms amine salt ( ). May form emulsions |

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| | |
|---|---|
| | or precipitate depending on counter-ion lipophilicity. |

# Application: Liquid-Liquid Extraction (LLE)

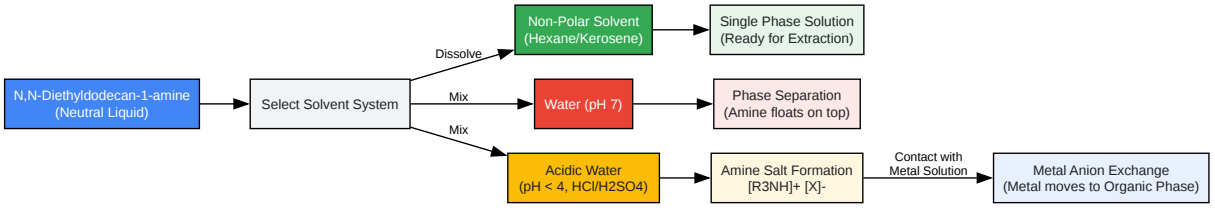
The primary industrial and research application of N,N-diethyldodecan-1-amine is as an extractant for metal anions (e.g., Uranium, Vanadium, Molybdenum) from acidic leach solutions.

## Extraction Mechanism

The amine acts as a "Liquid Anion Exchanger."

- Acidification: The organic amine contacts an acidic aqueous phase.
- Salt Formation: The amine protonates, forming an organic-soluble cation paired with an inorganic anion (e.g., Sulfate).
- Exchange: The amine-sulfate complex exchanges its anion for a metal-anion complex (e.g., Uranyl sulfate) which has a higher affinity for the amine.

## Visualization: Solubility & Extraction Workflow




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Figure 1: Solubility behavior and phase-transfer mechanism based on solvent polarity and pH.

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# Experimental Protocol: Determination of Distribution Coefficient (D)

For researchers developing extraction processes, determining the distribution coefficient (

) is standard.

Objective: Measure the solubility/partitioning of a metal species between the aqueous phase and the amine-organic phase.

Materials:

- Organic Phase: 0.1 M N,N-diethyldodecan-1-amine in Kerosene (diluent). Note: Add 2-5% Isodecanol as a modifier to prevent third-phase formation (emulsion).
- Aqueous Phase: Metal solution (e.g., 100 ppm V or U) in $H_2SO_4$ (pH 1.5 - 2.5).

Procedure:

- Preparation: Dissolve the amine in kerosene. If the solution appears cloudy or separates upon standing, add isodecanol dropwise until clear.
- Contacting: In a separatory funnel, combine equal volumes (1:1 O/A ratio) of the Organic and Aqueous phases.
- Equilibration: Shake vigorously for 5–10 minutes at 25°C.
- Separation: Allow phases to settle (typically 10–30 mins). The amine-organic phase will be the top layer (Density < 1.0).
- Analysis: Draw off the aqueous (bottom) phase. Analyze metal concentration via ICP-OES.
- Calculation:

## Safety & Handling

- Corrosivity: As a tertiary amine, it is corrosive to skin and eyes. Wear nitrile gloves and safety goggles.

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- Vapor: Avoid inhalation. Use in a fume hood.
- Storage: Store under inert gas (Nitrogen/Argon) to prevent oxidation to the N-oxide or absorption of atmospheric $CO_2$ (forming carbamates/carbonates).

## References


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